

3-Fluoro-4-methylbenzamidinium hydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzamidinium
hydrochloride

Cat. No.: B068554

[Get Quote](#)

An In-depth Technical Guide to **3-Fluoro-4-methylbenzamidinium Hydrochloride**

Abstract

This technical guide provides a comprehensive overview of **3-Fluoro-4-methylbenzamidinium hydrochloride**, a fluorinated building block of significant interest in medicinal chemistry and materials science. We will delve into its core chemical and physical properties, with a primary focus on its molecular weight and structure. Furthermore, this document will explore its synthesis, potential applications as a pharmaceutical intermediate, and essential safety and handling protocols. The insights provided are intended to equip researchers and drug development professionals with the foundational knowledge required to effectively utilize this compound in their work.

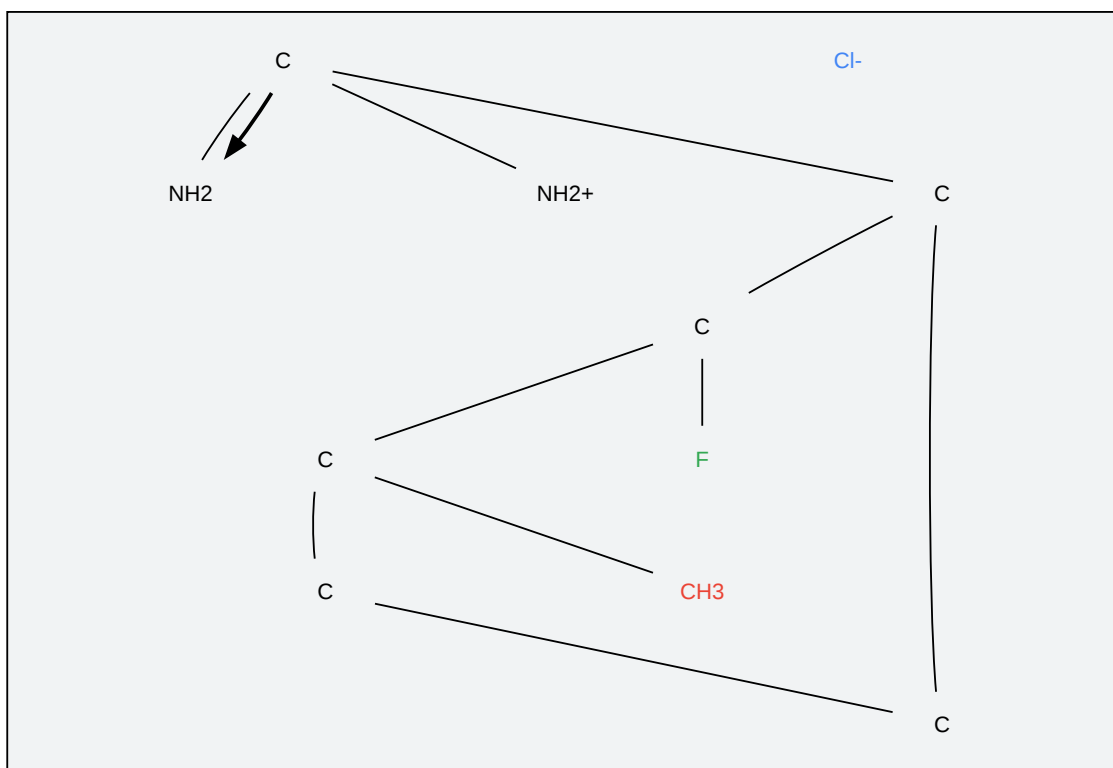
Core Chemical Properties and Molecular Weight

3-Fluoro-4-methylbenzamidinium hydrochloride is a solid organic compound. Its structure incorporates a benzamidinium core, which is a common motif in the design of enzyme inhibitors, particularly for proteases like thrombin. The presence of a fluorine atom and a methyl group on the benzene ring allows for fine-tuning of physicochemical properties such as lipophilicity, metabolic stability, and binding interactions.

The precise molecular weight is a critical parameter for any experimental work, enabling accurate molar calculations for reaction stoichiometry and solution preparation.

Property	Value	Source
Molecular Weight	188.63 g/mol	
Molecular Formula	C ₈ H ₁₀ ClFN ₂	
CAS Number	175277-88-0	[1] [2]
Physical Form	Solid	
InChI Key	VXAQJXKADWRKGS- UHFFFAOYSA-N	
SMILES String	Cl.Cc1ccc(cc1F)C(N)=N	

Below is the two-dimensional chemical structure of the compound.



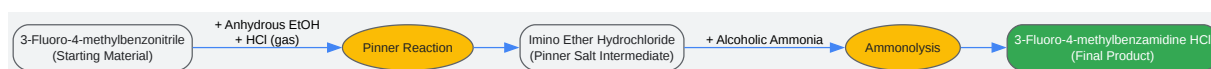
[Click to download full resolution via product page](#)

Caption: Chemical structure of 3-Fluoro-4-methylbenzamidinium cation with chloride counter-ion.

Synthesis and Manufacturing Insights

Amidine hydrochlorides are most classically and reliably synthesized via the Pinner reaction. This method involves the acid-catalyzed reaction of a nitrile with an alcohol to form an imino ether hydrochloride (a Pinner salt), which is then treated with ammonia to yield the final amidine hydrochloride.[3]

The logical precursor for this synthesis is 3-fluoro-4-methylbenzonitrile. The overall synthetic workflow is a robust two-step process suitable for laboratory-scale synthesis and scalable for industrial production.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. vsnchem.com [vsnchem.com]
- 2. 3-FLUORO-4-METHYLBENZAMIDINE HYDROCHLORIDE CAS#: 175277-88-0 [m.chemicalbook.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [3-Fluoro-4-methylbenzamidinium hydrochloride molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b068554#3-fluoro-4-methylbenzamidinium-hydrochloride-molecular-weight\]](https://www.benchchem.com/product/b068554#3-fluoro-4-methylbenzamidinium-hydrochloride-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com